

Essential Safety and Handling Guide for Tetrahydrobiopterin (BH4)

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Compound of Interest		
Compound Name:	Tetrahydrobiopterin	
Cat. No.:	B1682763	Get Quote

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Tetrahydrobiopterin** (BH4). Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of the compound.

Hazard Identification and Summary

Tetrahydrobiopterin, while essential in various biological processes, requires careful handling due to its chemical properties and potential hazards. The primary hazard identified is that it is harmful if swallowed.[1][2] In its powdered form, it can also pose an inhalation risk.[3]



Hazard	Description	GHS Classification	Signal Word	Hazard Statements
Oral Toxicity	Harmful if ingested.[1][2]	Acute toxicity, Oral (Category 4)	Warning	H302: Harmful if swallowed.[2]
Inhalation	Avoid inhalation of fine dust, which is acidic.	Not explicitly classified, but caution is advised.	-	-
Skin/Eye Contact	May cause irritation. Avoid contact with skin and eyes.[4]	Not explicitly classified, but caution is advised.	-	-

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **Tetrahydrobiopterin** to minimize exposure and ensure personal safety.



PPE Category	Item	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice.[5] Always inspect gloves for integrity before use. Use proper glove removal technique to avoid skin contact. Wash and dry hands after handling.[4] For extensive handling, consider double gloving.[5]
Eye and Face Protection	Safety glasses with side shields or goggles	Required to protect against splashes or dust.[5] In situations with a higher risk of splashing, a face shield may be necessary.[6]
Body Protection	Laboratory coat	A standard lab coat is recommended to protect personal clothing.[5] For larger quantities or in case of potential spills, a chemical-resistant apron or coveralls may be appropriate.[7]
Respiratory Protection	NIOSH/MSHA approved respirator	A respirator should be used if handling large quantities of powder outside of a fume hood, if dust formation is likely, or if exposure limits are exceeded.[1]

Safe Handling Procedures

• Work in a Ventilated Area: Always handle solid **Tetrahydrobiopterin** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[4]



- Don Appropriate PPE: Before handling, put on all required personal protective equipment as detailed in the table above.
- Avoid Dust Formation: Handle the powder gently to avoid creating airborne dust.[1][4]
- Use Appropriate Tools: Use non-sparking tools to prevent ignition sources.[4]
- Weighing: If weighing the powder, do so in a fume hood or a balance enclosure to contain any dust.
- Clean Up: After handling, decontaminate the work area and properly dispose of any waste.

Tetrahydrobiopterin is highly susceptible to oxidation, especially in neutral and alkaline solutions.[3][8]

- Use Oxygen-Free Solvents: Prepare solutions using oxygen-free water or buffers to enhance stability.[3][8]
- Acidic Conditions: Solutions are more stable at a lower pH.[3] For example, solutions in 0.1
 N HCl are stable for several weeks at -20°C.[8]
- Use of Antioxidants: The addition of antioxidants such as ascorbic acid or Dithiothreitol (DTT)
 can increase the stability of BH4 solutions.[3]
- Immediate Use or Storage: Prepare solutions fresh for immediate use whenever possible. If storage is necessary, aliquot the solution into tightly sealed vials and store at -20°C or colder.
 [3]



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Safe handling workflow for **Tetrahydrobiopterin**.



Storage and Stability

Proper storage is critical to maintain the efficacy of **Tetrahydrobiopterin**. It is hygroscopic and sensitive to light and oxygen.[3][8]

Condition	Recommendation	Stability
Temperature	Store at -20°C or colder.[3][8]	Stable for several years in ampoules at -20°C.[3] Stable for several months at room temperature in sealed ampoules.[3]
Atmosphere	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) if possible.	Reacts with oxygen, especially in neutral and alkaline solutions.[3][8]
Light	Protect from light.[8]	Light can degrade the compound.
Moisture	Store in a desiccator as it is very hygroscopic.[3][8]	Absorbs moisture from the air, which can lead to degradation.
Solutions	Store solutions at -20°C or colder.[3] Acidic solutions (e.g., in 0.1 N HCl) are more stable.	Solutions in 0.1 N HCl are stable for several weeks at -20°C.[8] The half-life in pH 6.8 buffer at room temperature is approximately 16 minutes.[8]

Spill and Emergency Procedures

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[4]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[4]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[4]



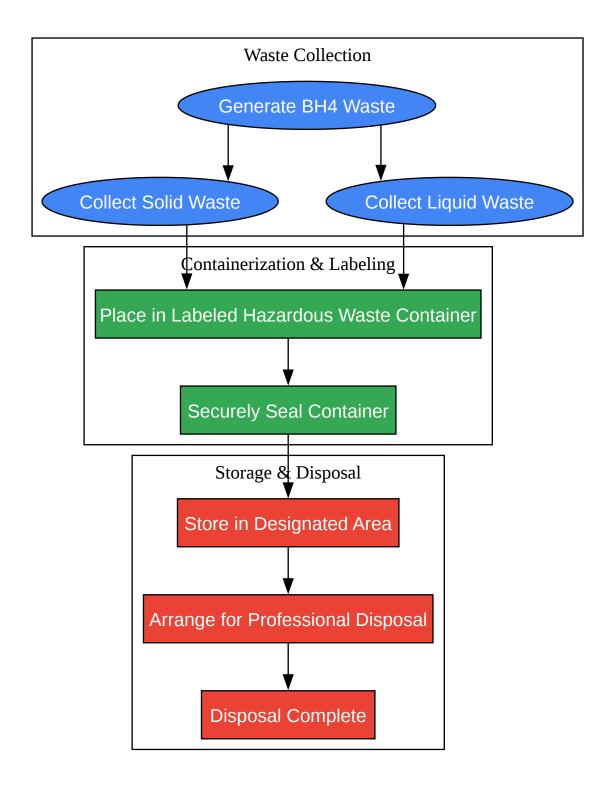
- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
- Evacuate the Area: Keep unnecessary personnel away from the spill area.
- Ensure Adequate Ventilation: Work in a well-ventilated area, preferably a fume hood.
- Wear Appropriate PPE: This includes a respirator, chemical-resistant gloves, safety goggles, and a lab coat.
- Contain the Spill: For a powder spill, gently cover it with a damp paper towel to avoid generating dust.
- Collect the Material: Carefully scoop the material into a suitable and closed container for disposal.[4] Use spark-proof tools.[4]
- Decontaminate the Area: Clean the spill area with soap and water.
- Dispose of Waste: Dispose of the collected material and any contaminated cleaning supplies as hazardous waste in accordance with local, state, and federal regulations.[4]

Disposal Plan

All waste containing **Tetrahydrobiopterin**, including unused product, contaminated materials, and empty containers, must be disposed of as hazardous chemical waste.

- Collect Waste: Place all solid and liquid waste containing BH4 into clearly labeled, sealed, and appropriate hazardous waste containers.
- Labeling: Label the waste container with "Hazardous Waste" and list the contents, including "Tetrahydrobiopterin."
- Storage of Waste: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company, following all institutional and regulatory guidelines. Do not let the chemical enter drains.[4]





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Disposal workflow for **Tetrahydrobiopterin** waste.



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